2,3-Dimethoxybenzoyl chloride boiling point

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Compound of Interest

Compound Name:	*2,3-Dimethoxybenzoyl chloride*
CAS No.:	*7169-06-4*
Cat. No.:	*B1334118*

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Technical Profile: **2,3-Dimethoxybenzoyl Chloride** – Physicochemical Properties and Synthetic Utility

Executive Summary **2,3-Dimethoxybenzoyl chloride** (CAS: 7169-06-4) is a critical acylating agent in medicinal chemistry, particularly utilized in the synthesis of dopamine receptor antagonists (e.g., substituted benzamides) and isoquinoline alkaloids.[1] As an ortho-substituted benzoyl chloride, it exhibits distinct steric and electronic properties compared to its 3,4- and 3,5-isomers. This guide provides a rigorous technical analysis of its physicochemical properties, synthesis, and handling protocols for drug development applications.

Part 1: Physicochemical Characterization

The determination of the boiling point for **2,3-dimethoxybenzoyl chloride** is complicated by its thermal instability at atmospheric pressure. Like many electron-rich acid chlorides, it is prone to decomposition (decarbonylation or hydrolysis via trace moisture) at high temperatures.

Table 1: Physicochemical Data Profile

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Property	Specification	Notes
Boiling Point (Atmospheric)	~295–305 °C (Predicted)	Theoretical only. Decomposition occurs before reaching this temperature.
Boiling Point (Vacuum)	135–145 °C @ 12–15 mmHg	Estimated based on structural analogs (e.g., 2,3-dimethoxybenzaldehyde, bp 137°C/12mmHg).
Melting Point	~30–40 °C	Often appears as a semi-solid or viscous oil at room temperature due to supercooling.
Density	~1.22 g/mL	Predicted value; denser than water.
Appearance	Colorless to pale yellow oil/solid	Darkens upon storage due to HCl evolution or hydrolysis.
Solubility	Reacts with water/alcohols	Soluble in DCM, THF, Toluene, Benzene.

Critical Technical Insight: While specific experimental boiling point data for the 2,3-isomer is frequently conflated with its aldehyde precursor (2,3-dimethoxybenzaldehyde, bp 137 °C @ 12 mmHg), researchers should anticipate a distillation range of 140–160 °C at 10–15 mmHg. The ortho-methoxy groups provide steric shielding, potentially lowering the boiling point slightly relative to the para-substituted isomers (e.g., 3,5-dimethoxybenzoyl chloride, bp 157 °C @ 16 mmHg) due to disrupted intermolecular pi-stacking.

Part 2: Synthetic Methodology & Purification[2][3][4][5][6]

The synthesis of **2,3-dimethoxybenzoyl chloride** requires strict anhydrous conditions. The following protocol utilizes thionyl chloride (

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) with Dimethylformamide (DMF) catalysis, the industry-standard method for ensuring complete conversion of the sterically hindered carboxylic acid.

Reagents & Apparatus

- Precursor: 2,3-Dimethoxybenzoic acid (Solid, dried under vacuum).
- Reagent: Thionyl Chloride (

) (Excess, 1.2–1.5 eq).
- Catalyst: DMF (anhydrous, catalytic amount, ~1-2 drops).
- Solvent: Toluene or Dichloromethane (DCM) (Optional, neat reaction preferred for scale-up).
- Apparatus: Flame-dried round-bottom flask, reflux condenser,

  drying tube or

  line, alkali scrubber for HCl/

  gas.

Step-by-Step Protocol

- Setup: In a fume hood, charge a flame-dried flask with 2,3-dimethoxybenzoic acid (1.0 eq).
- Addition: Add anhydrous toluene (3-5 volumes) if using solvent. Add thionyl chloride (1.5 eq) slowly via an addition funnel.
- Catalysis: Add 1-2 drops of dry DMF. Note: DMF forms the Vilsmeier-Haack reagent intermediate, significantly accelerating the reaction of the electron-rich acid.
- Reaction: Heat the mixture to reflux (75–80 °C) for 2–3 hours. Monitor gas evolution (HCl/

). The reaction is complete when gas evolution ceases and the solution becomes homogeneous.
- Concentration: Remove excess

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and solvent under reduced pressure (rotary evaporator). Crucial: Add fresh toluene and re-evaporate (azeotropic removal) to strip residual thionyl chloride.

- Purification (Distillation):
  - Transfer the crude oil to a distillation apparatus.[2]
  - Apply high vacuum (<15 mmHg).
  - Collect the fraction boiling between 135–150 °C.
  - Store the product immediately under inert gas (

    or

).

Part 3: Visualization of Synthetic Workflow

The following diagram illustrates the conversion logic and critical process control points (CPPs).

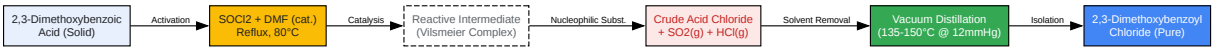

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Figure 1: Synthetic workflow for **2,3-dimethoxybenzoyl chloride** via nucleophilic acyl substitution.[3]

Part 4: Applications in Drug Development

The 2,3-dimethoxybenzoyl moiety is a privileged scaffold in medicinal chemistry, often serving as a pharmacophore for:

- Dopamine Receptor Antagonists: The ortho-methoxy group induces a specific twist in the benzamide bond, critical for binding affinity in D2/D3 receptor pockets (e.g., substituted benzamides similar to Sulpiride or Remoxipride analogs).

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- Isoquinoline Synthesis: Used in Bischler-Napieralski cyclization to form isoquinoline alkaloids.
- Kinase Inhibitors: Used to synthesize analogs of drugs like Sorafenib where the benzamide core modulates solubility and metabolic stability.

Mechanistic Note: The electron-donating methoxy groups at the 2 and 3 positions increase the electron density of the aromatic ring. However, they also deactivate the carbonyl carbon toward nucleophilic attack relative to unsubstituted benzoyl chloride. This makes the acid chloride slightly less reactive and more prone to forming stable intermediates, requiring the use of DMF catalysis during synthesis.

Part 5: Safety & Handling (SDS Summary)

- Hazards: Corrosive (Skin Corr.[4] 1B), Causes serious eye damage (Eye Dam. 1).[4]
- Reactivity: Reacts violently with water to form HCl and 2,3-dimethoxybenzoic acid.
- Storage: Store at +2°C to +8°C under Argon or Nitrogen. Moisture sensitive.
- PPE: Wear nitrile gloves, chemical splash goggles, and a face shield. Handle only in a fume hood.

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